

Spectroscopic Analysis of 3-Methylisonicotinic Acid: A Technical Guide

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Compound of Interest

Compound Name: 3-Methylisonicotinic acid

CAS No.: 4021-12-9

Cat. No.: B121997

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This technical guide provides a comprehensive overview of the spectroscopic characteristics of **3-Methylisonicotinic acid** (CAS No: 4021-12-9), a key pyridinecarboxylic acid derivative utilized in the synthesis of various pharmaceutical compounds. This document is intended for researchers, scientists, and professionals in drug development, offering detailed experimental protocols and predicted spectroscopic data to facilitate its identification and characterization.

While direct experimental spectra for **3-Methylisonicotinic acid** are not widely available in public databases, this guide presents predicted data based on established principles of nuclear magnetic resonance (NMR) spectroscopy, infrared (IR) spectroscopy, and mass spectrometry (MS). These predictions, coupled with detailed methodologies for data acquisition, provide a robust framework for the analysis of this compound.

Predicted Spectroscopic Data

The following tables summarize the predicted spectroscopic data for **3-Methylisonicotinic acid**. These values are derived from computational models and analysis of structurally similar

compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: Predicted ^1H NMR Spectral Data for **3-Methylisonicotinic acid**

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~13.0 - 11.0	Singlet (broad)	1H	Carboxylic acid proton (-COOH)
~8.5	Singlet	1H	H2 (proton on the pyridine ring)
~8.4	Doublet	1H	H6 (proton on the pyridine ring)
~7.4	Doublet	1H	H5 (proton on the pyridine ring)
~2.4	Singlet	3H	Methyl protons (-CH ₃)

Solvent: DMSO-d₆

Table 2: Predicted ^{13}C NMR Spectral Data for **3-Methylisonicotinic acid**

Chemical Shift (δ , ppm)	Assignment
~167	Carboxylic acid carbon (-COOH)
~152	C6 (pyridine ring)
~148	C2 (pyridine ring)
~140	C4 (pyridine ring)
~135	C3 (pyridine ring)
~125	C5 (pyridine ring)
~18	Methyl carbon (-CH ₃)

Solvent: DMSO-d₆

Infrared (IR) Spectroscopy

Table 3: Predicted IR Absorption Bands for **3-Methylisonicotinic acid**

Wavenumber (cm ⁻¹)	Intensity	Assignment
3300 - 2500	Broad	O-H stretch (from carboxylic acid, H-bonded)
~3100 - 3000	Medium	C-H stretch (aromatic)
~2950 - 2850	Weak	C-H stretch (methyl)
1710 - 1680	Strong	C=O stretch (carboxylic acid)
1600 - 1450	Medium-Strong	C=C and C=N stretching (pyridine ring)
1320 - 1210	Strong	C-O stretch (carboxylic acid)
950 - 910	Medium, Broad	O-H bend (out-of-plane)

Mass Spectrometry (MS)

Table 4: Predicted Mass Spectrometry Data for **3-Methylisonicotinic acid**

m/z Ratio	Proposed Fragment
137	[M] ⁺ (Molecular Ion)
120	[M - OH] ⁺
92	[M - COOH] ⁺
78	[C ₅ H ₄ N] ⁺ (Pyridine ring fragment)

Ionization Method: Electron Ionization (EI)

Experimental Protocols

The following are generalized protocols for acquiring spectroscopic data for solid organic compounds like **3-Methylisonicotinic acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation:
 - Accurately weigh 5-25 mg of **3-Methylisonicotinic acid** for ^1H NMR or 50-100 mg for ^{13}C NMR.
 - Dissolve the sample in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO- d_6 , CDCl_3) in a clean, dry vial.
 - To ensure a homogeneous solution, the sample may be gently vortexed or sonicated.
 - Filter the solution through a pipette with a cotton or glass wool plug into a clean 5 mm NMR tube to remove any particulate matter.
 - Add a small amount of an internal standard, such as tetramethylsilane (TMS), for chemical shift referencing, if required.
- Data Acquisition:
 - Insert the NMR tube into the spectrometer's spinner turbine and adjust the depth according to the manufacturer's guidelines.
 - Place the sample into the NMR magnet.
 - Lock onto the deuterium signal of the solvent and shim the magnetic field to achieve optimal homogeneity.
 - Acquire the ^1H and/or ^{13}C NMR spectra using standard acquisition parameters. For ^{13}C NMR, a proton-decoupled experiment is typically performed.
- Data Processing:
 - Apply Fourier transformation to the acquired free induction decay (FID).

- Phase the resulting spectrum and perform baseline correction.
- Calibrate the chemical shift axis using the signal from the internal standard (TMS at 0 ppm) or the residual solvent peak.
- Integrate the signals in the ^1H NMR spectrum to determine the relative proton ratios.

Infrared (IR) Spectroscopy

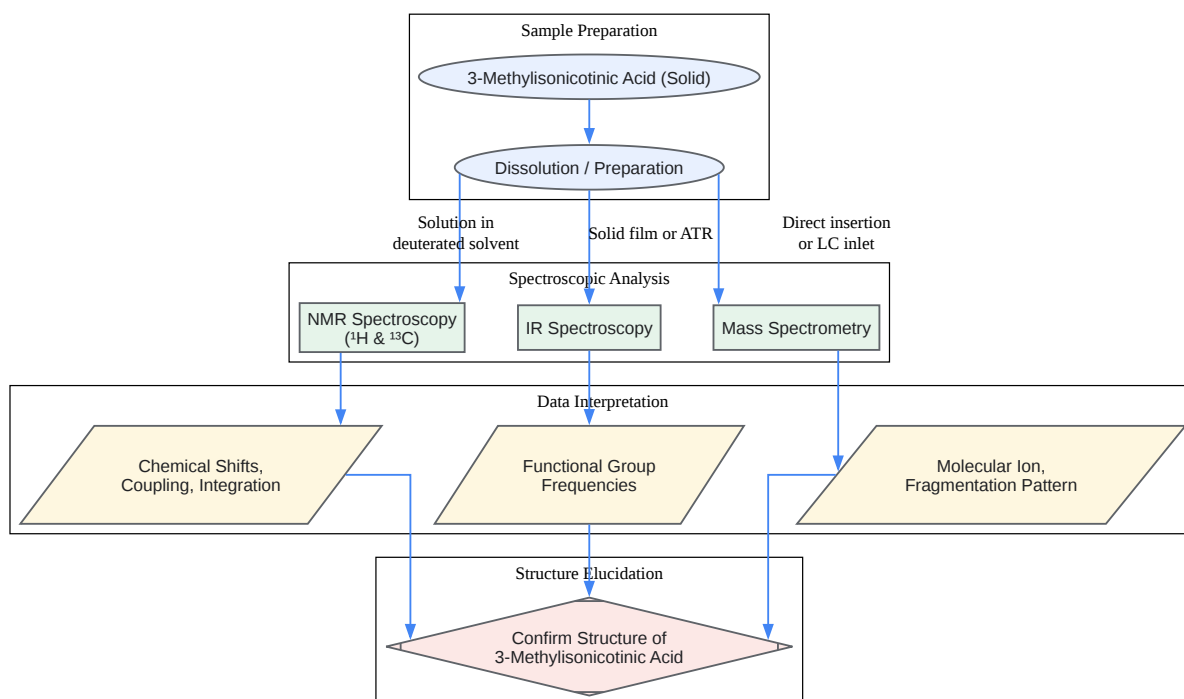
- Sample Preparation (Attenuated Total Reflectance - ATR):
 - Place a small amount of powdered **3-Methylisonicotinic acid** onto the ATR crystal.
 - Lower the press arm to ensure firm contact between the sample and the crystal.
- Sample Preparation (Thin Solid Film):
 - Dissolve a small amount of the solid sample in a volatile solvent (e.g., methylene chloride or acetone).
 - Apply a drop of the solution onto a salt plate (e.g., NaCl or KBr).
 - Allow the solvent to evaporate completely, leaving a thin film of the compound on the plate.
- Data Acquisition:
 - Place the prepared sample (ATR unit or salt plate) into the sample compartment of the FT-IR spectrometer.
 - Acquire a background spectrum of the empty sample holder.
 - Acquire the sample spectrum over the desired wavenumber range (typically 4000-400 cm^{-1}).
 - The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.

Mass Spectrometry (MS)

- Sample Introduction:
 - For a solid sample, a direct insertion probe is typically used. A small amount of **3-Methylisonicotinic acid** is placed in a capillary tube at the end of the probe.
 - Alternatively, the sample can be dissolved in a suitable solvent and introduced via a liquid chromatography system (LC-MS).
- Ionization (Electron Ionization - EI):
 - The sample is vaporized by heating in the ion source under high vacuum.
 - The gaseous molecules are bombarded with a high-energy electron beam (typically 70 eV).
 - This causes the molecules to ionize, forming a molecular ion (M^+) and various fragment ions.
- Mass Analysis:
 - The generated ions are accelerated into a mass analyzer (e.g., quadrupole, time-of-flight).
 - The analyzer separates the ions based on their mass-to-charge (m/z) ratio.
- Detection:
 - The separated ions are detected, and their abundance is recorded as a function of their m/z ratio, generating the mass spectrum.

Visualized Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of an organic compound.



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Caption: General workflow for the spectroscopic analysis of **3-Methylisonicotinic acid**.

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